

Physical properties of 3-Methyl-2,4-nonenedione

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Compound of Interest

Compound Name: 2,4-Nonanedione

Cat. No.: B1583849

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An In-depth Technical Guide on the Physical Properties of 3-Methyl-**2,4-nonenedione**

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Methyl-**2,4-nonenedione** is a beta-diketone that is utilized as a flavoring agent in the food and fragrance industries.^[1] It is a colorless to pale-yellow liquid with a characteristic fruity and caramel-like aroma.^[1] This compound is found naturally in various foods and beverages, including green and black teas, dried parsley, and spinach. Its chemical structure, featuring two carbonyl groups, allows for keto-enol tautomerism and makes it an effective metal-chelating agent.^[1] This guide provides a comprehensive overview of the physical properties of 3-Methyl-**2,4-nonenedione**, along with detailed experimental protocols for their determination.

Physical and Chemical Properties

A summary of the key physical and chemical properties of 3-Methyl-**2,4-nonenedione** is presented in the table below. This data is essential for understanding its behavior in various applications, from flavor formulation to potential roles in synthetic chemistry.

| Property | Value | Source |
|-------------------|---|---|
| Molecular Formula | C ₁₀ H ₁₈ O ₂ | [2] [3] [4] |
| Molecular Weight | 170.25 g/mol | [1] [2] [3] |
| Appearance | Colorless to pale yellow liquid | [1] [2] [5] |
| Boiling Point | 235-236 °C at 760 mmHg; 51-53 °C at 1 mmHg | [2] [3] [5] |
| Density | 0.904 - 0.927 g/cm ³ at 25 °C | [1] [2] [5] |
| Refractive Index | 1.448 - 1.454 at 20 °C | [2] [5] |
| Flash Point | 86.8 - 101.67 °C | [5] [6] |
| Vapor Pressure | 0.044 mmHg at 25 °C | [5] [6] |
| Solubility | Soluble in alcohol, diethyl ether, hexane, chloroform, and methanol. [1] [2] [3] [5] Insoluble in water (511.4 mg/L at 25 °C). [2] [5] | |
| logP (o/w) | 2.661 (estimated) | [5] |
| CAS Number | 113486-29-6 | [2] [3] [4] |
| IUPAC Name | 3-methylnonane-2,4-dione | [1] [2] |

Experimental Protocols

The following sections detail the methodologies for determining the key physical properties of **3-Methyl-2,4-nonanedione**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[\[7\]](#)[\[8\]](#)

Apparatus:

- Thiele tube or a similar heating bath apparatus[7][9]
- Thermometer
- Small test tube (e.g., a sodium fusion tube)[7]
- Capillary tube, sealed at one end[7]
- Liquid paraffin or other suitable heating oil[7]
- Bunsen burner or other heat source[7]

Procedure:

- Fill the small test tube with a few milliliters of **3-Methyl-2,4-nonanedione**.[7]
- Place the sealed capillary tube, open end down, into the test tube containing the sample.[7]
- Attach the test tube to the thermometer using a rubber band or thread.[7]
- Suspend the assembly in a Thiele tube filled with a heating oil, ensuring the sample is below the oil level.[7][9]
- Gently heat the side arm of the Thiele tube.[7]
- Observe for a continuous stream of bubbles emerging from the capillary tube.[9]
- Remove the heat and allow the apparatus to cool slowly.[9]
- The temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point.[7][9]

Determination of Density

Density is the mass of a substance per unit volume.[10][11]

Apparatus:

- Graduated cylinder (e.g., 10 mL or 25 mL)[12]

- Electronic balance[12]

Procedure:

- Measure and record the mass of a clean, dry graduated cylinder.[12]
- Add a known volume (e.g., 5-10 mL) of **3-Methyl-2,4-nonanedione** to the graduated cylinder and record the precise volume.[12]
- Measure and record the combined mass of the graduated cylinder and the liquid.[12]
- Calculate the mass of the liquid by subtracting the mass of the empty graduated cylinder.[12]
- Calculate the density by dividing the mass of the liquid by its volume.[13][14]
- Repeat the measurement multiple times and calculate the average density for accuracy.[12]

Determination of Solubility

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution. [15]

Apparatus:

- Test tubes[15]
- Graduated pipettes or droppers
- Vortex mixer or shaker

Procedure for Qualitative Solubility:

- Add a small amount (e.g., 0.05 mL) of **3-Methyl-2,4-nonanedione** to a test tube.[15]
- Add a small volume (e.g., 0.75 mL) of the solvent (e.g., water, ethanol, hexane) in portions, shaking vigorously after each addition.[15]
- Observe whether the compound dissolves completely to form a clear solution.[15]

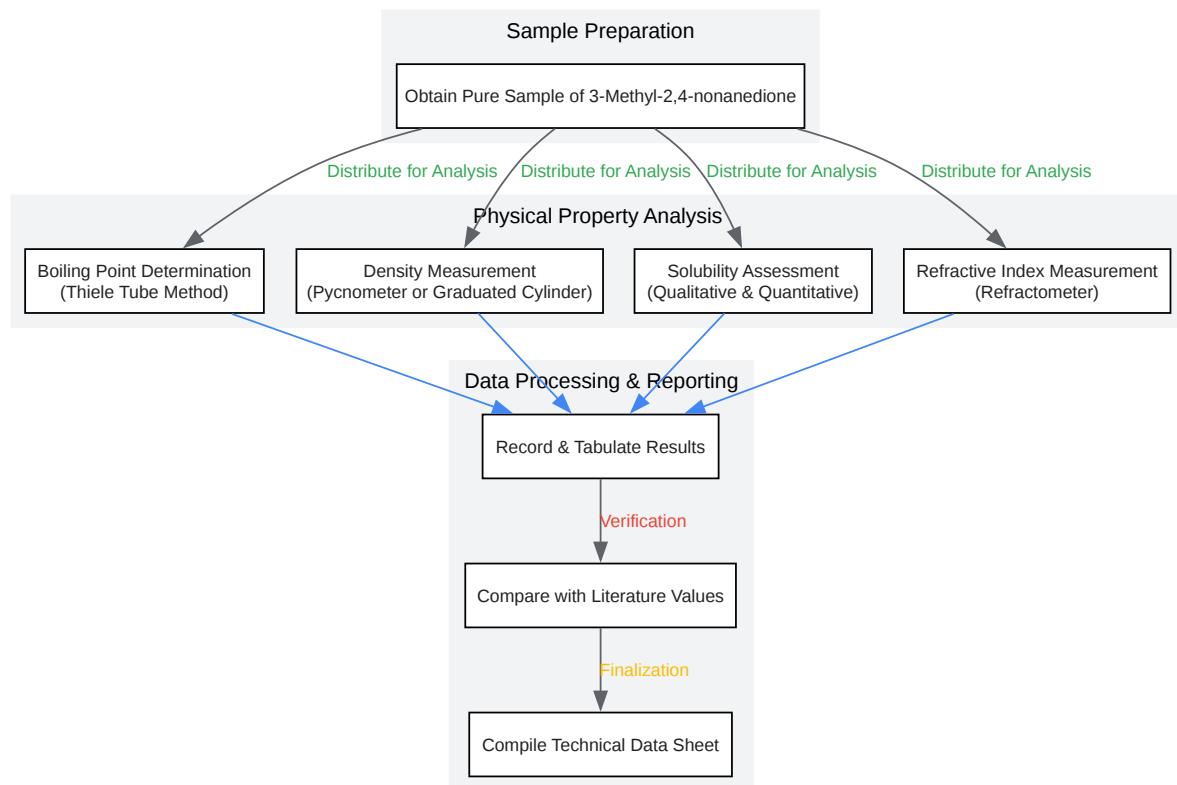
- Categorize the solubility as soluble, partially soluble, or insoluble based on visual inspection.
[\[15\]](#)

Procedure for Quantitative Solubility (Shake-Flask Method):

- Prepare a supersaturated solution by adding an excess amount of **3-Methyl-2,4-nonanedione** to a known volume of the solvent in a sealed flask.[\[16\]](#)
- Agitate the flask at a constant temperature for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.[\[16\]](#)
- Allow the undissolved portion to settle.
- Carefully withdraw a sample of the supernatant.
- Analyze the concentration of the dissolved compound in the sample using a suitable analytical technique (e.g., gas chromatography, spectroscopy).

Experimental Workflow Visualization

The following diagram illustrates a logical workflow for the determination of the physical properties of **3-Methyl-2,4-nonanedione**.



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Caption: Workflow for Physical Property Determination.

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